

Spiramide: A Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: *Spiramide*

Cat. No.: *B1681077*

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Disclaimer: There is a significant lack of publicly available, substance-specific safety and toxicological data for the compound identified as **Spiramide** (PubChem CID: 68186). The information presented in this guide is based on its known chemical and pharmacological properties, supplemented with general best practices for handling potent, biologically active research compounds with limited safety information. Researchers and drug development professionals must exercise extreme caution and perform a thorough risk assessment before handling this compound.

Introduction to Spiramide

Spiramide is an azaspiro compound with the chemical name 8-(3-(4-Fluorophenoxy)propyl)-1-phenyl-1,3,8-triazaspiro[4.5]decan-4-one.[1] It is a selective 5-HT (serotonin) antagonist and a high-affinity D2 (dopamine) receptor antagonist.[1] Its pharmacological profile suggests it is a potent psychoactive compound. Due to its high affinity for these critical neurological receptors, **Spiramide** should be handled with the utmost care to prevent accidental exposure, which could lead to unforeseen physiological effects.

Chemical and Physical Properties

A summary of the available chemical and physical properties of **Spiramide** is presented below. The lack of a comprehensive dataset necessitates a cautious approach to its handling.

Property	Value	Reference
Molecular Formula	C22H26FN3O2	[1]
Molecular Weight	383.5 g/mol	[1]
Appearance	Solid (predicted)	General chemical knowledge
Solubility	Not experimentally determined	N/A
Boiling Point	Not determined	N/A
Melting Point	Not determined	N/A

Hazard Identification and Risk Assessment

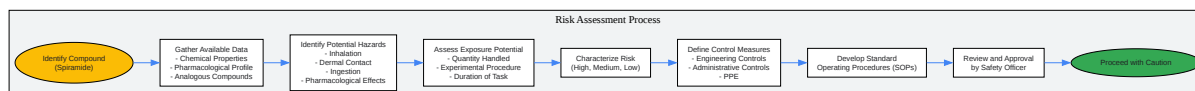
Given the absence of a formal Material Safety Data Sheet (MSDS) and toxicological studies, a thorough risk assessment is mandatory before any laboratory work with **Spiramide** commences. The primary hazards are associated with its potent pharmacological activity as a 5-HT and D2 receptor antagonist.

Potential Routes of Exposure:

- Inhalation of aerosolized powder.
- Dermal absorption through skin contact.
- Ingestion.
- Ocular exposure.

Potential Health Effects: The health effects of acute or chronic exposure to **Spiramide** are unknown. However, based on its mechanism of action, exposure could potentially lead to neurological and physiological effects associated with the modulation of serotonergic and dopaminergic systems.

A logical workflow for risk assessment when handling a compound with limited safety information is crucial.



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Caption: Risk assessment workflow for handling compounds with limited safety data.

Safe Handling and Personal Protective Equipment (PPE)

Due to the unknown toxicity of **Spiramide**, stringent safety protocols must be implemented to minimize any potential for exposure.

Engineering Controls

- Chemical Fume Hood: All handling of solid **Spiramide** and its solutions should be performed in a certified chemical fume hood to prevent inhalation of dust or vapors.
- Ventilation: The laboratory should be well-ventilated.

Personal Protective Equipment (PPE)

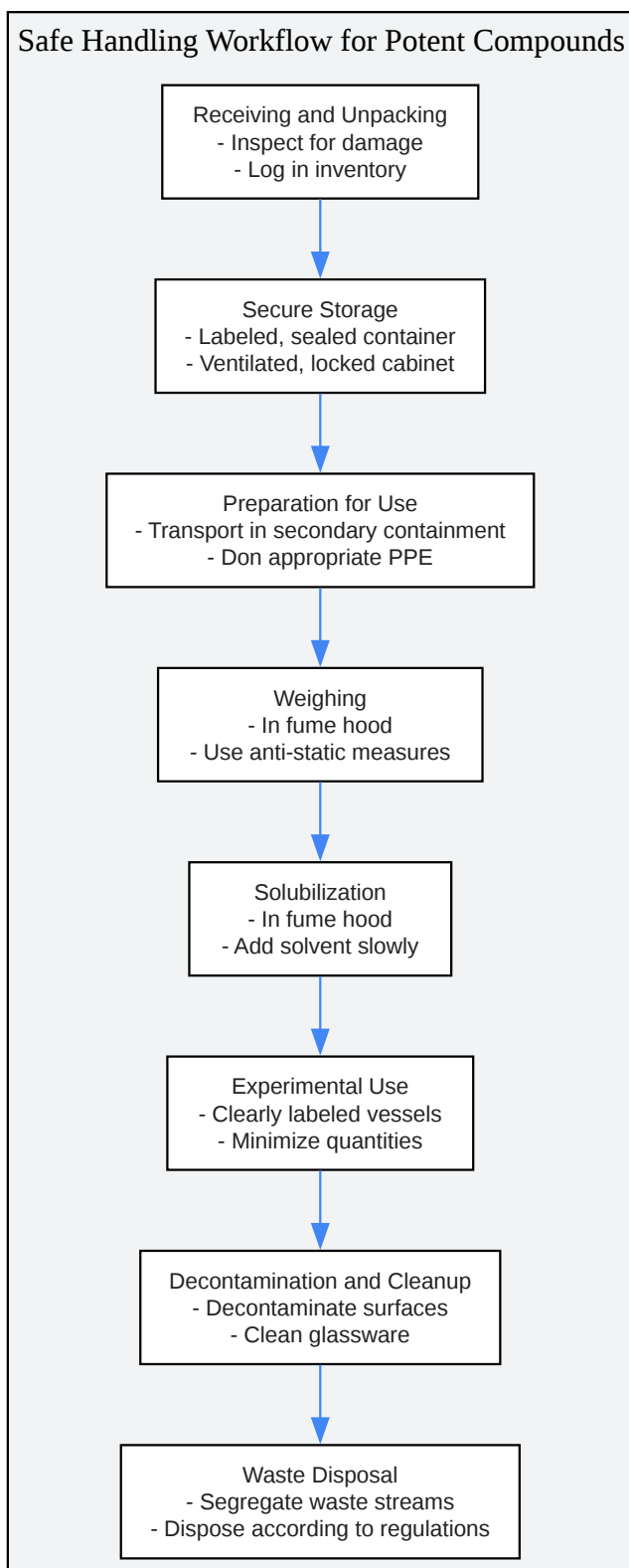
A comprehensive PPE protocol is essential. The following should be considered the minimum requirement:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Double-gloving with compatible chemical-resistant gloves (e.g., nitrile) is recommended. Gloves should be changed frequently and immediately upon any sign of contamination.

- **Body Protection:** A fully buttoned lab coat, preferably a disposable one, should be worn. For procedures with a higher risk of splashes, chemical-resistant aprons or sleeves should be used.
- **Respiratory Protection:** If there is a risk of generating aerosols outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge should be used.

Experimental Protocols: A General Workflow

Specific experimental protocols for **Spiramide** are not available. However, a general workflow for the safe handling of a potent, solid research compound from receipt to disposal is outlined below.



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References

- 1. 8-(3-(4-Fluorophenoxy)propyl)-1-phenyl-1,3,8-triazaspiro(4.5)decan-4-one | C22H26FN3O2 | CID 68186 - PubChem [pubchem.ncbi.nlm.nih.gov]
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